

Independent Verification of N-Benzylacetamidine Hydrobromide's Inhibitory Activity: A Comparative Guide

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Compound of Interest

Compound Name: *N-Benzylacetamidine Hydrobromide*

Cat. No.: *B177935*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the inhibitory activity of **N-Benzylacetamidine Hydrobromide**, also known as 1400W, against other common nitric oxide synthase (NOS) inhibitors. The data presented is compiled from publicly available research to assist in the independent verification of its efficacy and selectivity.

Executive Summary

N-Benzylacetamidine Hydrobromide (1400W) is a potent and highly selective inhibitor of inducible nitric oxide synthase (iNOS), an enzyme implicated in various inflammatory and pathological processes. This guide compares the inhibitory profile of 1400W with L-NG-monomethyl-L-arginine (L-NMMA), a non-selective NOS inhibitor, and L-N6-(1-iminoethyl)lysine (L-NIL), a relatively selective iNOS inhibitor. The presented data, including IC₅₀ and K_i values, demonstrates the superior selectivity of 1400W for iNOS over the endothelial (eNOS) and neuronal (nNOS) isoforms. Detailed experimental protocols are provided to enable researchers to independently verify these findings.

Comparison of Inhibitory Activity

The inhibitory potency and selectivity of **N-Benzylacetamidine Hydrobromide (1400W)** and its alternatives are summarized in the tables below.

Table 1: Inhibitory Potency (IC50) of NOS Inhibitors

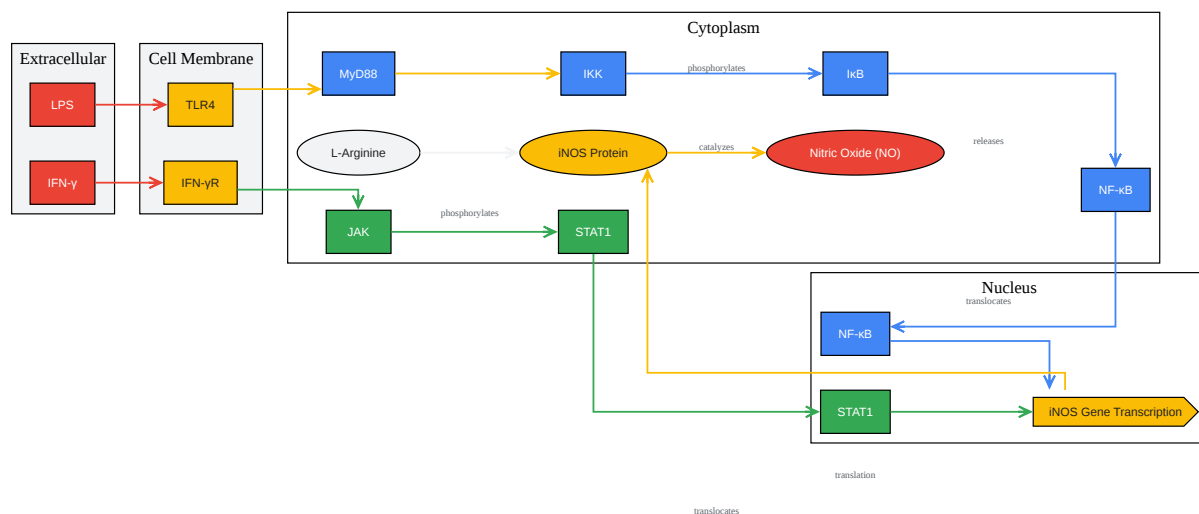
Inhibitor	iNOS IC50 (μM)	nNOS IC50 (μM)	eNOS IC50 (μM)
N-Benzylacetamidine (1400W)	0.2 - 1.5[1]	4.1 (for nNOS)[2][3]	-
L-NMMA	6.6[4]	4.9[4]	3.5[4]
L-NIL	0.4 - 3.3[5]	17 - 92[5]	8 - 38[5]

Table 2: Inhibitor Constant (Ki) and Dissociation Constant (Kd) of NOS Inhibitors

Inhibitor	iNOS Ki/Kd	nNOS Ki	eNOS Ki	Selectivity (iNOS vs. eNOS)
N-Benzylacetamidine (1400W)	≤7 nM (Kd)[6][7][8]	2 μM[8][9]	50 μM[8][9]	~5000-fold[9]
L-NMMA	~6 μM[10]	~0.18 μM[2][10]	~0.4 μM[10]	Non-selective
L-NIL	-	-	-	28-fold (miNOS vs. rcNOS)[11][12]

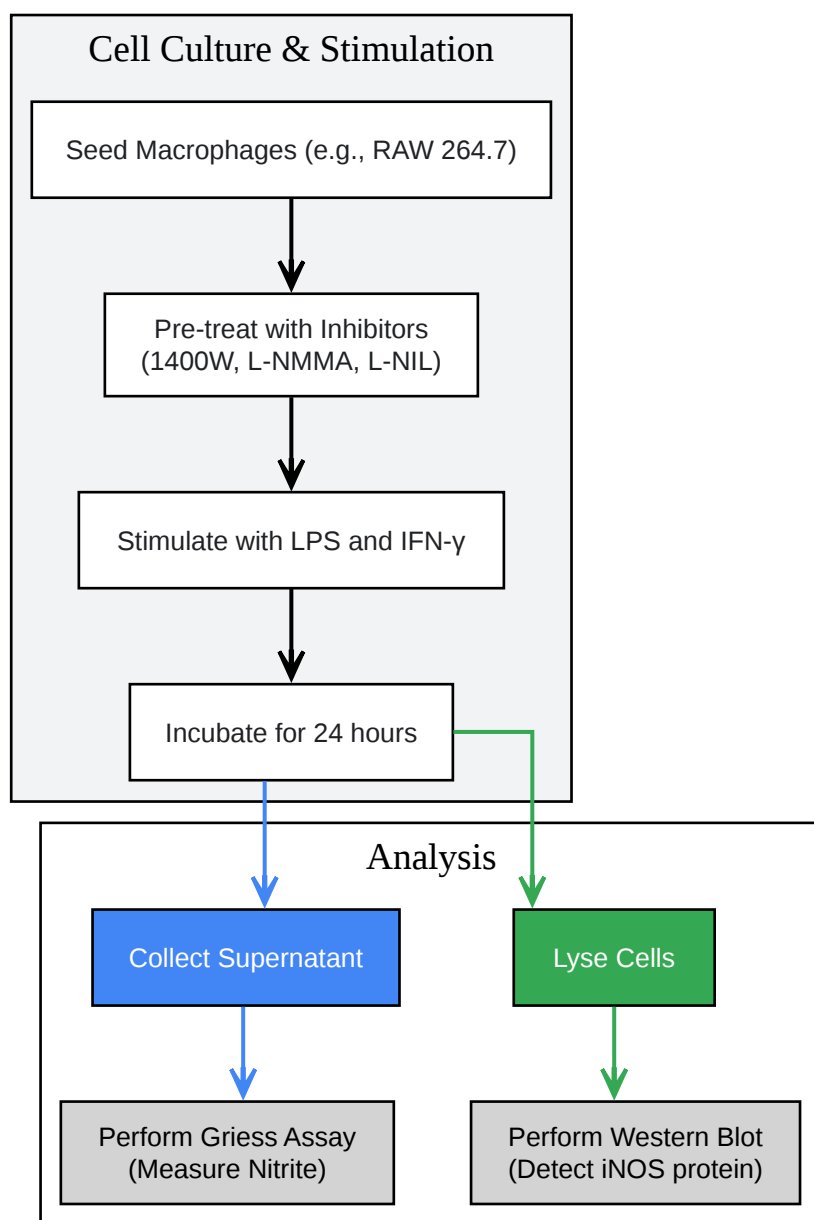
Signaling Pathway and Experimental Workflow

To understand the context of N-Benzylacetamidine's action, the following diagrams illustrate the iNOS signaling pathway and a typical experimental workflow for its verification.



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iNOS Signaling Pathway



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